

# Application Note: Characterization of Aminoxy-PEG9-methane Conjugates by Mass Spectrometry

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## Compound of Interest

Compound Name: Aminoxy-PEG9-methane

Cat. No.: B15387214

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## Introduction

**Aminoxy-PEG9-methane** is a discrete polyethylene glycol (dPEG®) reagent that enables the site-specific conjugation of molecules containing an aldehyde or ketone functional group. The aminoxy group reacts with carbonyls to form a stable oxime bond.<sup>[1][2]</sup> This technology is pivotal in drug development for creating antibody-drug conjugates (ADCs), PROTACs, and other targeted therapeutics, where precise control over linker length and conjugation site is critical. Mass spectrometry is an indispensable analytical tool for the unambiguous characterization of these conjugates, confirming covalent bond formation, determining the exact mass of the conjugate, and elucidating its structure through fragmentation analysis.<sup>[3][4]</sup> This application note provides a detailed protocol for the characterization of **Aminoxy-PEG9-methane** conjugates using electrospray ionization mass spectrometry (ESI-MS).

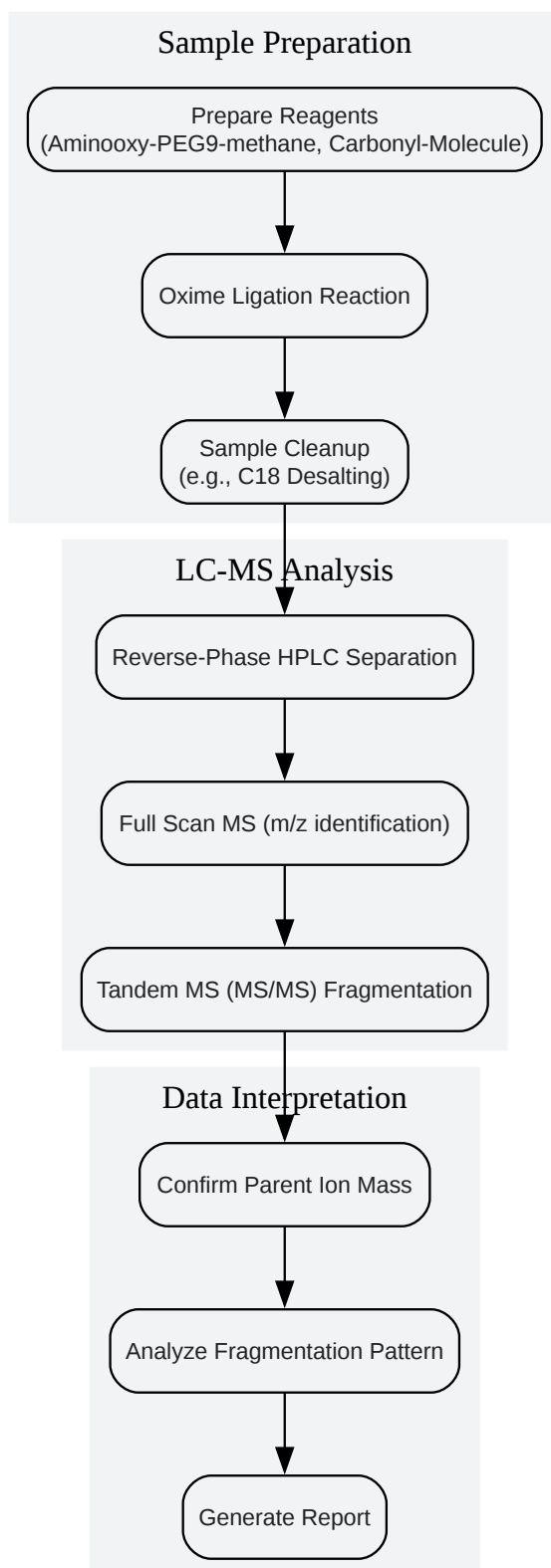
## Core Applications

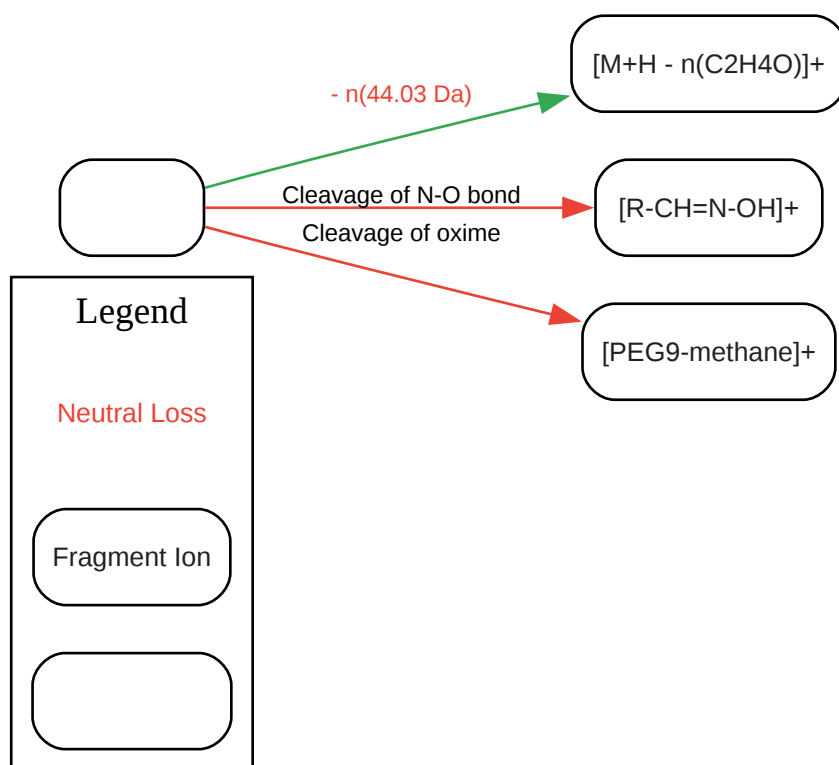
- **Confirmation of Conjugation:** Verification of the covalent attachment of the **Aminoxy-PEG9-methane** linker to a carbonyl-containing molecule.
- **Purity Assessment:** Identification and quantification of unreacted starting materials and potential side-products.

- Structural Elucidation: Fragmentation analysis (MS/MS) to confirm the connectivity of the conjugate and the integrity of the PEG linker.

## Experimental Workflow

The overall workflow for the characterization of **Aminoxy-PEG9-methane** conjugates involves sample preparation, liquid chromatography separation, mass spectrometric analysis, and data interpretation.





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## References

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- 3. Expanding the versatility and scope of the oxime ligation: rapid bioconjugation to disulfide-rich peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. enovatia.com [enovatia.com]
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